

# Macamide B chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Macamide B
CAS No.:	74058-71-2
Cat. No.:	B128727

[Get Quote](#)

## Macamide B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Macamide B**, a prominent member of the unique class of N-benzylamides known as macamides, is a key bioactive constituent of the Peruvian plant *Lepidium meyenii* (maca).[1][2] This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **Macamide B**. It details its primary mechanism of action as a fatty acid amide hydrolase (FAAH) inhibitor and its influence on various signaling pathways, including the PI3K/AKT and ATM pathways.[1][3][4] Furthermore, this document furnishes detailed experimental protocols for the extraction, isolation, and biological evaluation of **Macamide B**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

### Chemical Structure and Physicochemical Properties

**Macamide B**, systematically named N-benzylhexadecanamide, is characterized by a benzyl group attached to a hexadecanamide moiety. This structure is foundational to its biological

activity, particularly its interaction with fatty acid amide hydrolase (FAAH).

## Chemical Identifiers and Molecular Details

Property	Value	Reference
IUPAC Name	N-benzylhexadecanamide	
Synonyms	N-benzylpalmitamide, Macamide 1	
CAS Number	74058-71-2	
Molecular Formula	C <sub>23</sub> H <sub>39</sub> NO	
Molecular Weight	345.57 g/mol	

## Physicochemical Properties

Property	Description	Reference
Physical Form	Powder	
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone.	
Melting Point	Not readily available in cited literature.	
Boiling Point	Not readily available in cited literature.	
Storage	Store at -20°C for long-term stability.	

## Spectral Data

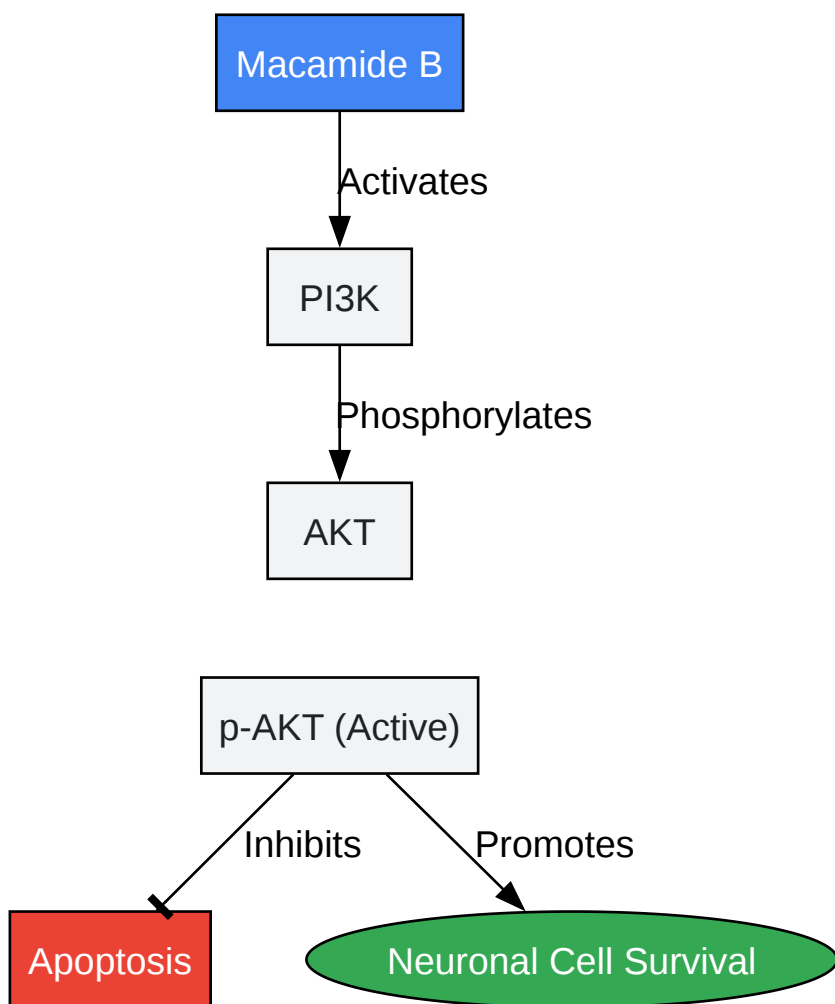
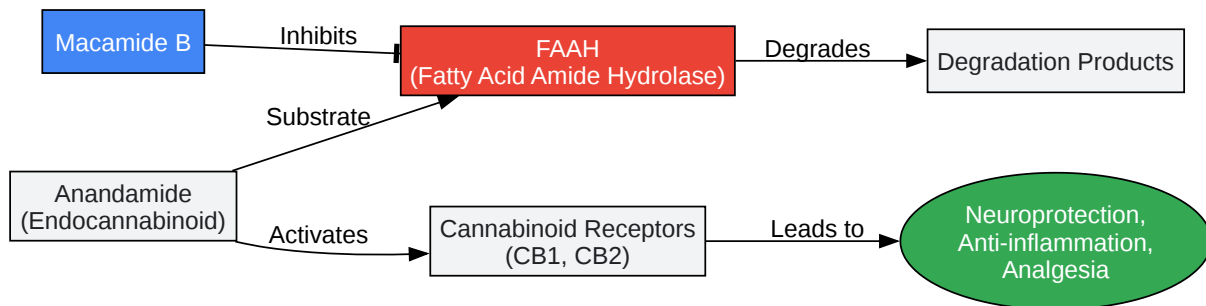
Spectroscopy	Characteristic Features	Reference
Mass Spectrometry	Molecular formula C <sub>23</sub> H <sub>39</sub> NO determined by ESI-MS.	
Infrared (IR)	Absorptions at $\nu_{\max}$ 3302 cm <sup>-1</sup> (N-H) and $\nu_{\max}$ 1453 cm <sup>-1</sup> (carbonyl group).	
<sup>13</sup> C NMR	Amide carbonyl peak at $\delta$ C 173.13 and peaks corresponding to a monosubstituted benzene ring.	
<sup>1</sup> H NMR	Signals corresponding to the benzyl and hexadecanamide protons.	
UV Spectroscopy	Chromophore for a benzyl group with $\lambda_{\max}$ at 210 nm.	

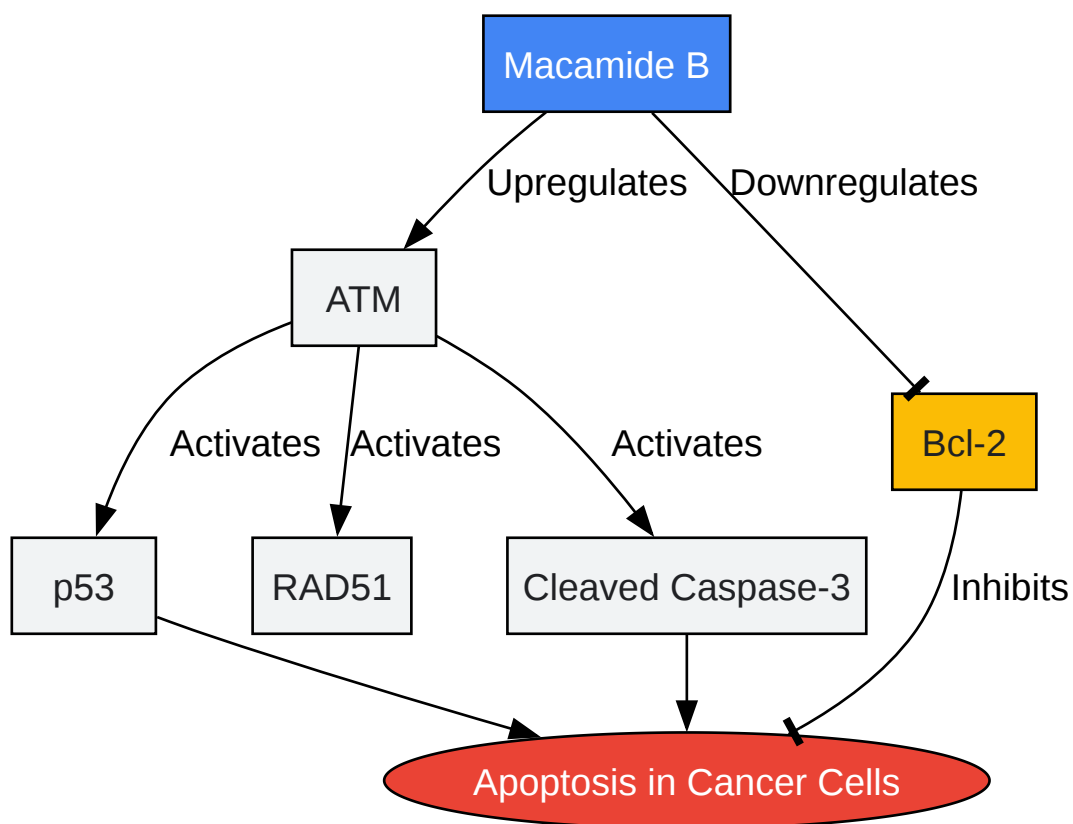
## Biological Activities and Signaling Pathways

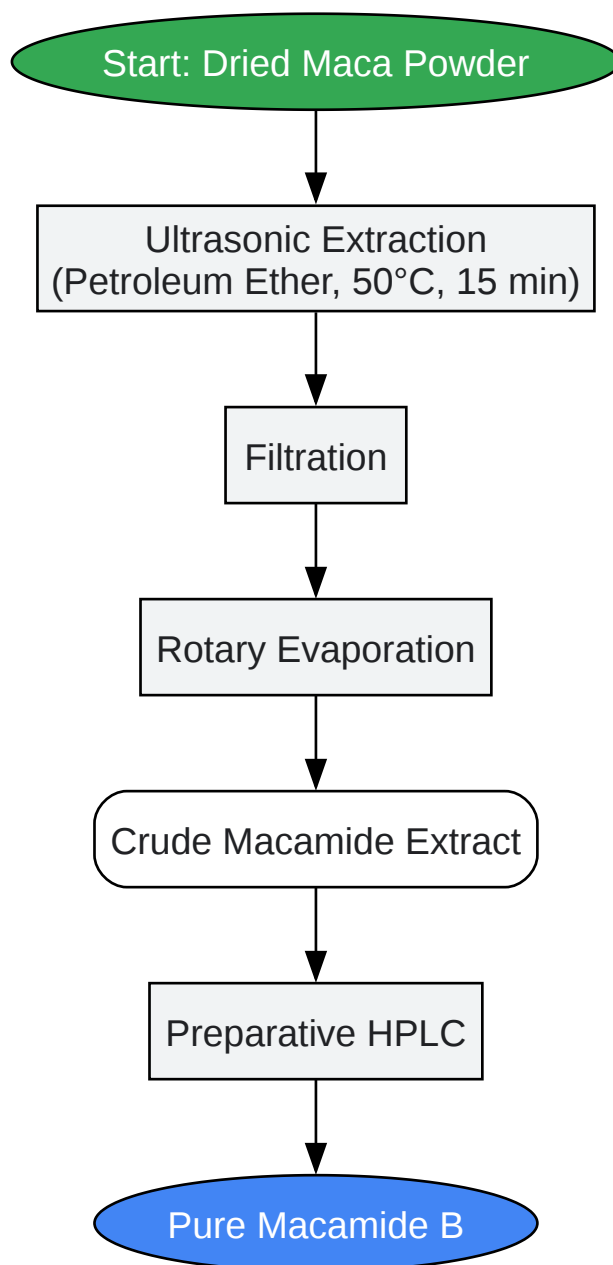
**Macamide B** exhibits a range of biological activities, with its neuroprotective, anti-inflammatory, and anti-fatigue properties being the most extensively studied. These effects are primarily attributed to its role as an inhibitor of fatty acid amide hydrolase (FAAH).

### Fatty Acid Amide Hydrolase (FAAH) Inhibition

The principal mechanism of action for **Macamide B** is the inhibition of FAAH, an enzyme responsible for the degradation of endocannabinoids like anandamide. By inhibiting FAAH, **Macamide B** increases the synaptic levels of anandamide, thereby potentiating the activation of cannabinoid receptors (CB1 and CB2). This modulation of the endocannabinoid system is believed to underpin many of its therapeutic effects. The inhibition of FAAH by some macamides has been suggested to be irreversible or slowly reversible.







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Macamide B suppresses lung cancer progression potentially via the ATM signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Macamides: A review of structures, isolation, therapeutics and prospects - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Macamides as Potential Therapeutic Agents in Neurological Disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Enhancement of the bioactive compounds and biological activities of maca \(Lepidium meyenii\) via solid-state fermentation with Rhizopus oligosporus - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Macamide B chemical structure and properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b128727/docs#macamide-b-chemical-structure-and-properties\]](#)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check